

In-Depth Technical Guide: N4-Acetylsulfamethoxazole-d4

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B561764

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This technical guide provides comprehensive information on **N4-Acetylsulfamethoxazole-d4**, a deuterated internal standard crucial for the accurate quantification of N4-Acetylsulfamethoxazole, the primary metabolite of the antibiotic sulfamethoxazole. This document outlines its physicochemical properties, detailed experimental protocols for its use in bioanalytical assays, and the metabolic context of its unlabeled analogue.

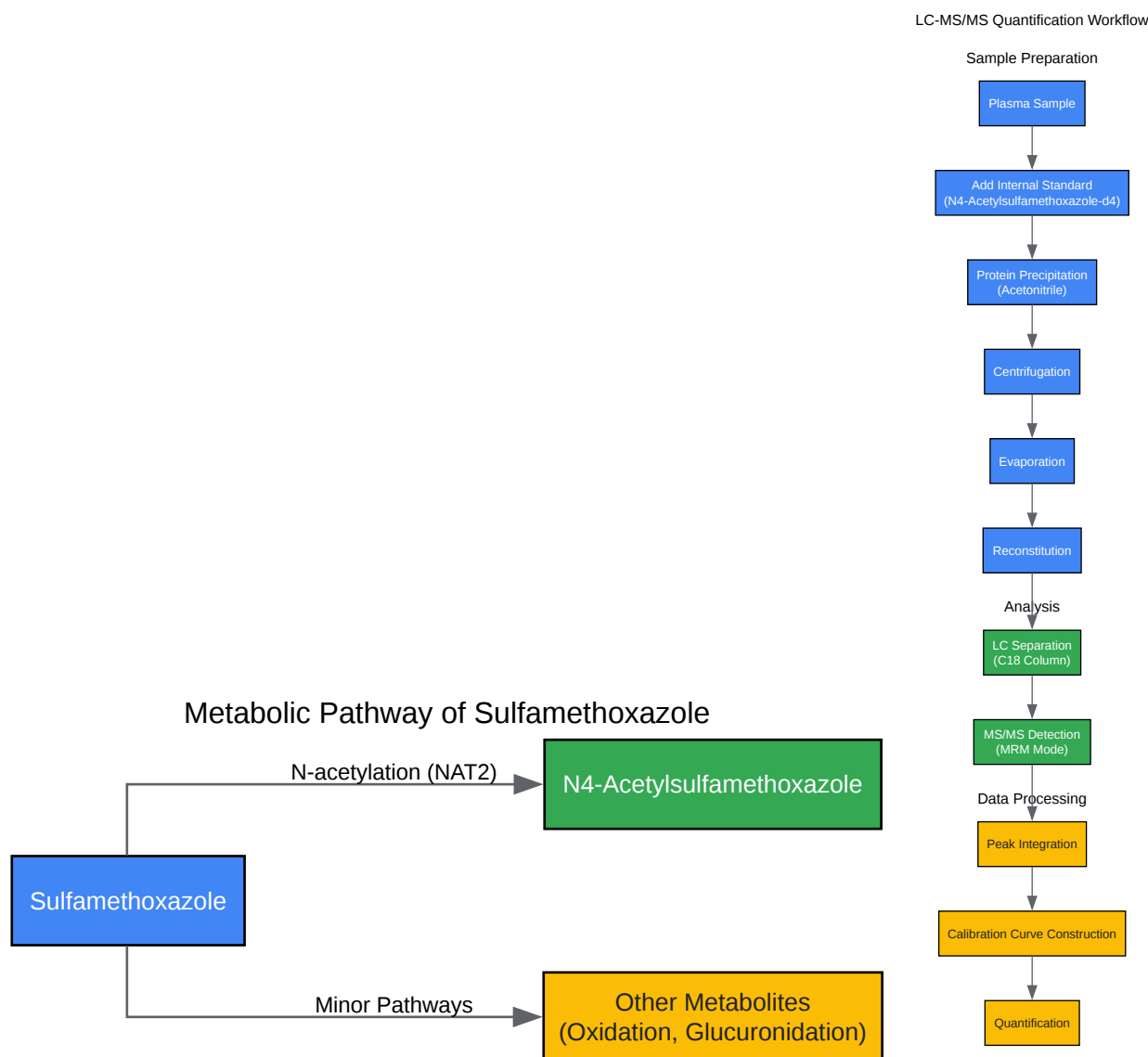
Core Compound Data

N4-Acetylsulfamethoxazole-d4 serves as an ideal internal standard for mass spectrometry-based quantification methods due to its near-identical chemical and physical properties to the target analyte, N4-Acetylsulfamethoxazole, while having a distinct mass-to-charge ratio. This ensures similar extraction efficiency and ionization response, leading to highly accurate and precise measurements.

Property	N4-Acetylsulfamethoxazole-d4	N4-Acetylsulfamethoxazole
Molecular Weight	299.34 g/mol [1]	295.31 g/mol [2][3][4][5], 295.32 g/mol [6]
Chemical Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S[7]	C ₁₂ H ₁₃ N ₃ O ₄ S[2][3][6]
CAS Number	1215530-54-3[7]	21312-10-7[2][3][8]
IUPAC Name	N-[2,3,5,6-tetradeuterio-4-[(5-methyl-1,2-oxazol-3-yl)sulfamoyl]phenyl]acetamide[1]	N-[4-[(5-methyl-1,2-oxazol-3-yl)sulfamoyl]phenyl]acetamide[6]
Synonyms	Acetylsulfamethoxazole D4, N-Acetyl Sulfamethoxazole-d4[1]	N(4)-acetylsulphamethoxazole, N-Acetyl sulfamethoxazole[3][6]

Metabolic Pathway of Sulfamethoxazole

Sulfamethoxazole undergoes extensive metabolism in the liver. The primary metabolic pathway is N-acetylation, catalyzed by N-acetyltransferases (NATs), particularly NAT2, to form N4-Acetylsulfamethoxazole.[2] This metabolite is generally considered inactive. Other minor pathways include oxidation and glucuronidation.[2] Understanding this pathway is critical for pharmacokinetic and drug metabolism studies.



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